

Unveiling Spathulatol: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Spathulatol

Cat. No.: B564685

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[City, State] – **Spathulatol**, a sesqui-neolignan isolated from the pericarps of *Illicium spathulatum*, presents a molecule of significant interest to the scientific community. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, detailing the core physicochemical properties of **Spathulatol**, alongside insights into its isolation and potential biological significance.

Physicochemical Characteristics

Spathulatol possesses a unique molecular structure, contributing to its distinct physical and chemical properties. A summary of its key characteristics is presented below.

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₄ O ₉	[1]
Molecular Weight	538.59 g/mol	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[1]	

Further quantitative data on melting point, boiling point, and specific solubility in various solvents is not yet publicly available.

Structural Elucidation and Spectral Data

The structure of **Spathulatol** has been elucidated through a combination of spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy (1D and 2D).

Mass Spectrometry (MS)

Specific mass spectral data for **Spathulatol** is not yet publicly available.

Infrared (IR) Spectroscopy

Specific infrared absorption data for **Spathulatol** is not yet publicly available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Specific ¹H and ¹³C NMR chemical shift data for **Spathulatol** is not yet publicly available.

Isolation of Spathulatol

Spathulatol is a naturally occurring compound found in the pericarps of *Illicium spathulatum*.

General Extraction and Isolation Workflow

While a detailed, peer-reviewed protocol for the specific isolation of **Spathulatol** has not been identified in publicly available literature, a general workflow for the extraction and isolation of lignans and neolignans from plant material can be described as follows:

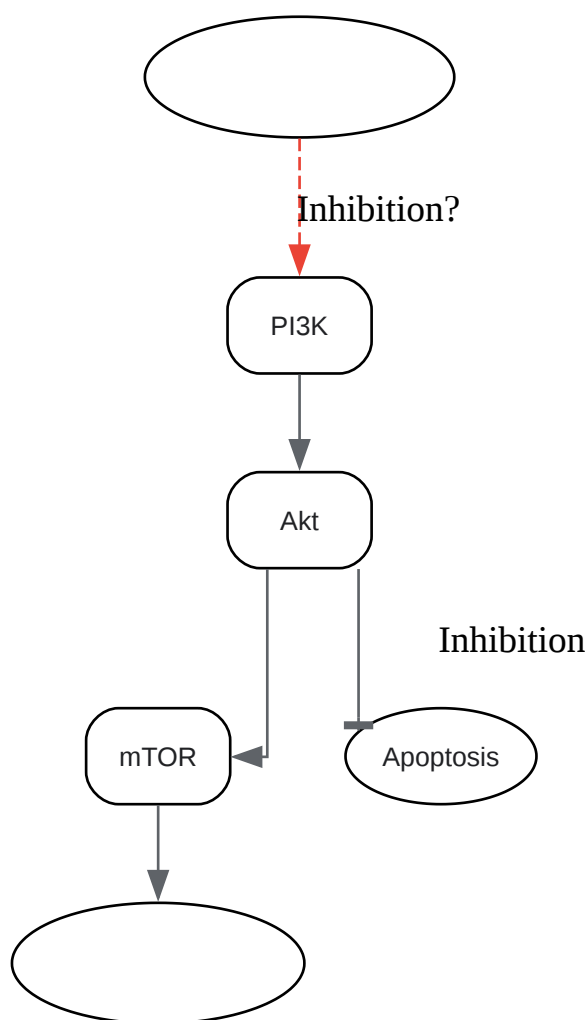
Caption: Generalized workflow for the isolation of **Spathulatol**.

Biological Activity and Signaling Pathways

As a member of the lignan and neolignan class of compounds, **Spathulatol** is of interest for its potential biological activities. While specific studies on **Spathulatol** are not yet available, related compounds have demonstrated a range of effects, including anti-inflammatory and anticancer properties.

Potential Anti-inflammatory and Anticancer Mechanisms

Research into structurally similar sesqui-neolignans suggests that their biological effects may be mediated through various signaling pathways. A potential, generalized signaling pathway that could be investigated for **Spathulatol** is the PI3K/Akt/mTOR pathway, which is crucial in regulating cell growth, proliferation, and survival.



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Caption: Hypothesized interaction of **Spathulatol** with the PI3K/Akt/mTOR pathway.

Disclaimer: The signaling pathway depicted is a generalized representation and has not been experimentally validated for **Spathulatol**. It serves as a potential avenue for future research based on the activities of related compounds.

Conclusion

Spathulatol is a structurally intriguing sesqui-neolignan with potential for further scientific investigation. This guide provides the currently available physicochemical data and highlights the need for further research to fully characterize its properties and biological activities. The elucidation of its complete spectral data and the development of a standardized isolation protocol will be crucial steps in advancing the study of this promising natural product. Researchers are encouraged to consult the primary literature for in-depth information as it becomes available.

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References

- 1. (-)-Spathulenol [webbook.nist.gov]
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